

Application Notes: Methyl (R)-(+)-lactate as a Bio-based Solvent in Green Chemistry

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Compound of Interest

Compound Name: Methyl (R)-(+)-lactate

Cat. No.: B139472

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Introduction

Methyl (R)-(+)-lactate (CAS: 17392-83-5) is a chiral ester derived from the fermentation of renewable resources like corn.^[1] It is a colorless to light yellow liquid characterized by a mild, fruity odor.^{[2][3]} As a bio-based and biodegradable compound, **Methyl (R)-(+)-lactate** is gaining significant traction as a green solvent, aligning with the principles of sustainable chemistry.^{[4][5]} Its favorable properties, including high solvency power, miscibility with water and many organic solvents, low toxicity, and ready biodegradability, make it an excellent alternative to conventional petrochemical-based solvents.^{[1][6][7]} These application notes provide an overview of its properties, applications in green chemistry, and detailed experimental protocols for its synthesis and use.

Physicochemical and Safety Profile

Methyl (R)-(+)-lactate possesses a unique combination of physical and chemical properties that make it a versatile and safe solvent for a variety of applications. It is miscible with water and most organic liquids.^{[1][8]}

Table 1: Physicochemical Properties of **Methyl (R)-(+)-lactate**

Property	Value	References
Molecular Formula	C₄H₈O₃	[9] [10] [11]
Molecular Weight	104.10 g/mol	[11] [12] [13]
Appearance	Colorless to light yellow liquid	[2] [9]
Boiling Point	144-145 °C	[9] [10] [12]
Density	1.09 g/mL at 25 °C	[4] [9] [10]
Flash Point	49-51 °C (120-124 °F)	[6] [12]
Refractive Index	n _{20/D} 1.413	[4] [9] [10]
Water Solubility	Miscible	[1] [9] [12]

| Optical Activity | $[\alpha]_{21/D} +8.4^\circ$, neat | [\[4\]](#)[\[9\]](#) |

Green Chemistry and Safety Profile **Methyl (R)-(+)-lactate** is considered a green solvent due to its favorable environmental, health, and safety characteristics.

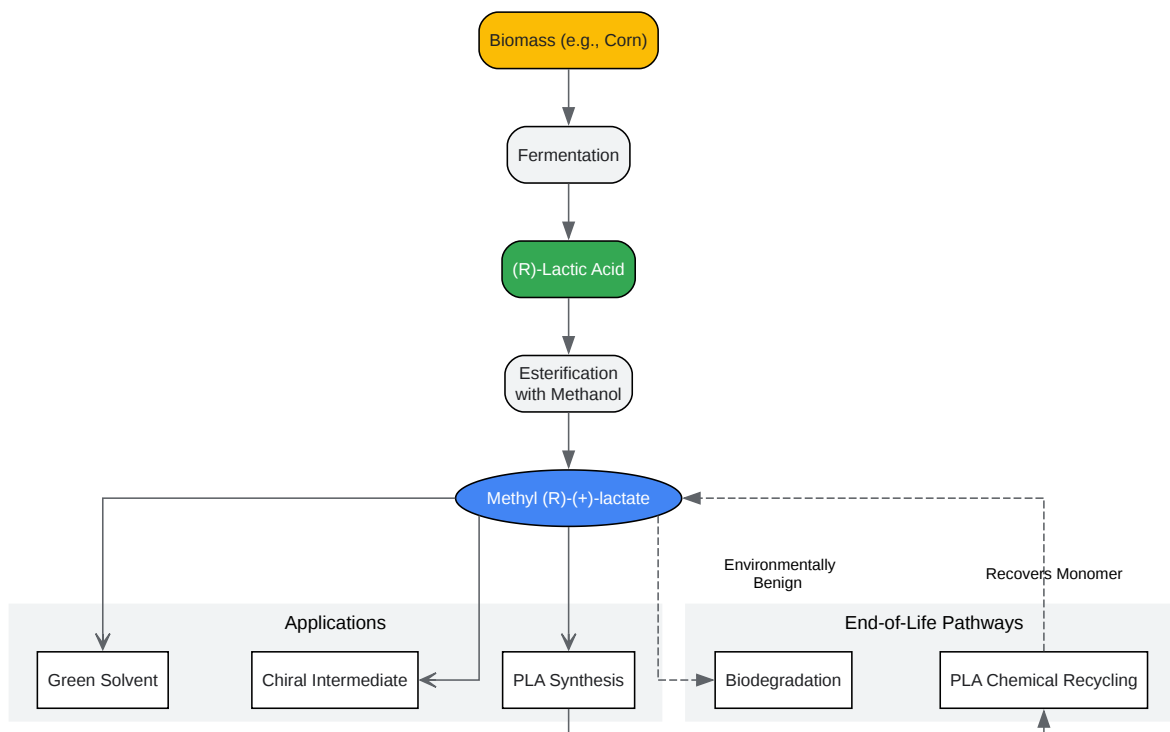
- **Renewable Source:** It is derived from lactic acid, which is produced via the fermentation of carbohydrates.[\[1\]](#)
- **Biodegradability:** It is readily biodegradable, breaking down naturally and minimizing its ecological footprint.[\[4\]](#)[\[6\]](#) This has been confirmed in OECD 301C tests, where it surpasses 90% degradation.[\[6\]](#)
- **Low Toxicity:** It is a non-toxic compound, offering a safer alternative to halogenated solvents and others like N-methyl-2-pyrrolidone (NMP) and glycol ethers.[\[6\]](#)[\[7\]](#)
- **Low Volatility:** Its low vapor pressure reduces the emission of volatile organic compounds (VOCs) and minimizes risks to workers in enclosed spaces.[\[6\]](#)
- **Safety:** While it is a Class 3 Flammable liquid, its higher flash point compared to solvents like acetone makes it safer to handle.[\[6\]](#)[\[11\]](#) Standard precautions for flammable liquids, such as working in a well-ventilated area and avoiding ignition sources, are necessary.[\[8\]](#)[\[14\]](#)

Caption: Comparison of **Methyl (R)-(+)-lactate** with traditional solvents.

Applications in Research and Development

Methyl (R)-(+)-lactate's unique properties make it suitable for a wide range of applications in both academic research and industrial drug development.

- **Green Solvent in Chemical Synthesis:** It serves as an effective green solvent for various organic reactions, including esterification, transesterification, and condensation reactions.^[6] Its polarity allows it to dissolve a broad spectrum of reagents and intermediates, while its low toxicity enhances process safety compared to solvents like toluene.^[6]
- **Chiral Building Block:** With high optical purity (often $\geq 99.0\%$), it is a valuable chiral intermediate in the asymmetric synthesis of complex molecules and active pharmaceutical ingredients (APIs).^[2] It is used as a starting material for potent biological agents such as Neomethymycin and in the stereoselective total synthesis of other complex natural products.^{[4][9]}
- **Polymer Synthesis and Recycling:** **Methyl (R)-(+)-lactate** is a key monomer for the production of poly(lactic acid) (PLA), a leading biodegradable and biocompatible polymer used in drug delivery, medical implants, and sustainable packaging.^{[7][13]} It is also the product of PLA chemical recycling, creating a circular lifecycle for the polymer.^[15]
- **Industrial Applications:** It is used as a high-purity cleaner in the electronics industry for removing photoresist residues and fluxes from circuit boards and semiconductors.^[6] In coatings and inks, it acts as a VOC-compliant co-solvent that improves flow and film formation.^{[5][6]}



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Caption: Sustainable lifecycle of **Methyl (R)-(+)-lactate**.

Experimental Protocols

Protocol 1: Asymmetric Synthesis of Methyl (R)-(+)-lactate

This protocol describes the asymmetric hydrogenation of methyl pyruvate to produce **Methyl (R)-(+)-lactate** using a rhodium-based chiral catalyst.[16]

Materials:

- Methyl pyruvate (98%)
- Bis(1,5-cyclooctadiene)rhodium(I) trifluoromethanesulfonate ($[\text{Rh}(\text{cod})_2]\text{OTf}$)
- (R)-N-diphenylphosphino-N-methyl-[(S)-2-(diphenylphosphino)ferrocenyl]ethylamine (Ligand)
- Anhydrous Tetrahydrofuran (THF)
- Hydrogen gas (high purity)
- Argon gas (high purity)
- Reaction vessel suitable for hydrogenation (e.g., Parr shaker)
- Standard glassware for solution preparation

Procedure:

- **Substrate Preparation:** In the reaction vessel, dissolve methyl pyruvate (51 mg, 0.50 mmol) in anhydrous THF (3.0 mL).
- **Degassing:** Degas the solution with a gentle stream of argon for 15 minutes to remove dissolved oxygen.
- **Catalyst Preparation:** In a separate flask, combine bis(1,5-cyclooctadiene)rhodium(I) trifluoromethanesulfonate (2.3 mg, 5 μmol) and the chiral ligand (3.7 mg, 6 μmol).
- **Catalyst Activation:** Add 2.0 mL of argon-degassed anhydrous THF to the catalyst mixture. Stir this solution at 25°C under an argon atmosphere for 15 minutes to pre-form the active catalyst.
- **Reaction Initiation:** Transfer the activated catalyst solution to the methyl pyruvate solution via cannula.
- **Hydrogenation:** Flush the reaction vessel with hydrogen gas. Pressurize the vessel to 10-20 psig (0.69-1.38 bar) with hydrogen.

- **Reaction Monitoring:** Stir the reaction mixture vigorously for 8 hours at 25°C. The progress can be monitored by chiral GC analysis.
- **Workup and Analysis:** Upon completion, vent the hydrogen gas carefully. The product, methyl (R)-lactate, is in the solution. The conversion and enantiomeric excess (ee) can be determined by chiral GC analysis, which should show ~90% conversion and ~88% ee.[\[16\]](#)

Protocol 2: Enzymatic Resolution of Racemic Methyl Lactate

This protocol details the kinetic resolution of a racemic mixture of methyl lactate to isolate the (R)-enantiomer by selectively hydrolyzing the (S)-enantiomer using an esterase.[\[9\]](#)

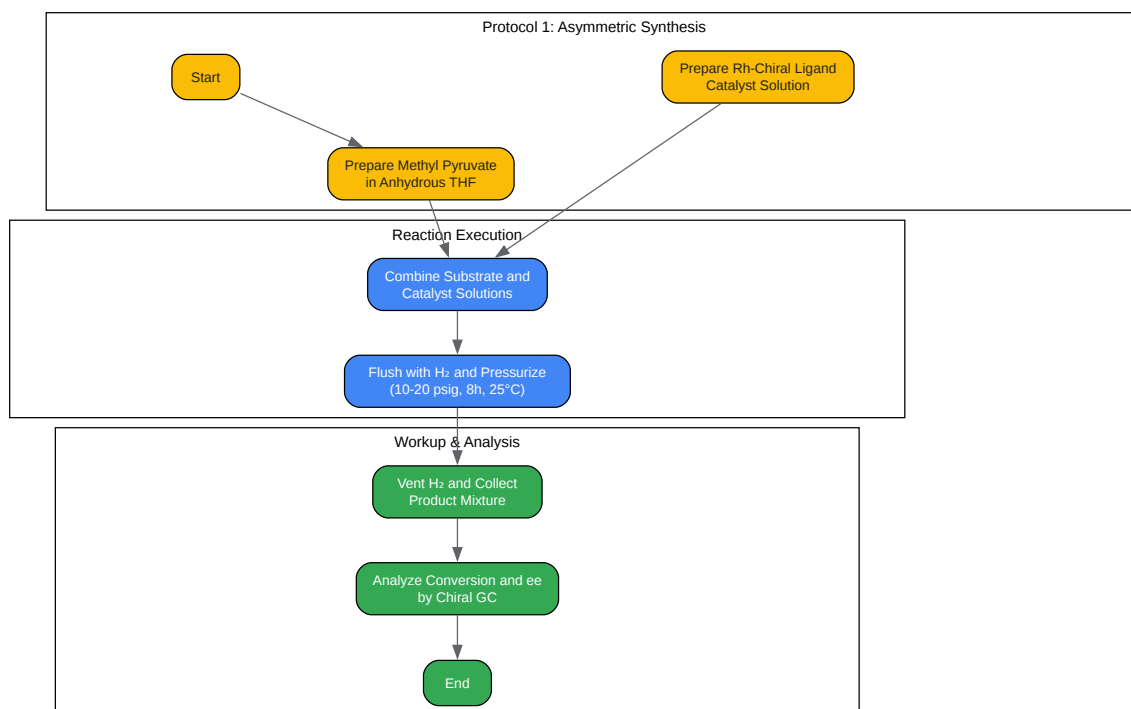
Materials:

- Racemic (\pm)-methyl lactate
- Purified esterase (e.g., PHE14)
- Phosphate buffer (50 mmol/L, pH 7.5)
- Ethyl acetate
- Micro-centrifuge tubes (e.g., 1.5 mL)
- Incubator or water bath set to 37°C
- Vortex mixer

Procedure:

- **Reaction Setup:** Prepare a 500 μ L total reaction volume in a micro-centrifuge tube.
- **Add Components:** To the tube, add the phosphate buffer, racemic methyl lactate to a final concentration of 50 mmol/L, and 140 μ g of the purified esterase.
- **Incubation:** Tightly cap the tube and place it in an incubator at 37°C for 1 hour. Gentle agitation may be beneficial.

- **Reaction Quenching & Extraction:** After 1 hour, stop the reaction by adding an equal volume (500 μ L) of ethyl acetate to the tube.
- **Phase Separation:** Vortex the mixture vigorously for 30 seconds to extract the unreacted methyl lactate into the organic phase. Centrifuge briefly to separate the aqueous and organic layers.
- **Analysis:** Carefully collect the upper organic phase (ethyl acetate). This phase contains the enriched **Methyl (R)-(+)-lactate**. Analyze the organic phase by chiral GC or HPLC to determine the enantiomeric excess of the remaining ester. The aqueous phase will contain the hydrolyzed (S)-lactic acid.



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Caption: Workflow for asymmetric synthesis of **Methyl (R)-(+)-lactate**.

Protocol 3: Chemical Recycling of Poly(lactic acid) to Methyl Lactate

This protocol describes the catalytic degradation of post-consumer or industrial PLA back to its monomer, methyl lactate, using a zinc-based catalyst.[15]

Materials:

- Poly(lactic acid) (PLA) samples (e.g., pellets, films)
- Imino monophenolate Zn(II) complex (catalyst)
- Methanol (reagent grade)
- Tetrahydrofuran (THF, solvent)
- High-pressure reaction vessel (e.g., autoclave) with stirring and temperature control
- Standard glassware for solution preparation

Procedure:

- **Reactor Charging:** In the reaction vessel, place the PLA sample (e.g., at a concentration of 0.1 g/mL of THF).
- **Solvent and Reagent Addition:** Add THF as the solvent and an excess of methanol, which acts as the protic source for transesterification.
- **Catalyst Addition:** Add the Zn(II) catalyst. The catalyst loading can be varied (e.g., 4-16 wt% relative to PLA) to study its effect on reaction rate.[15]
- **Reaction Conditions:** Seal the reactor and heat the mixture to the desired temperature (e.g., 100-130°C) with vigorous stirring.[15]

- **Reaction Monitoring:** The reaction can be monitored by taking aliquots at different time intervals (if the reactor setup allows) and analyzing them by ^1H NMR or GC-MS to determine the conversion of PLA and the yield of methyl lactate.
- **Product Isolation:** After the reaction is complete (typically high conversion is achieved within a few hours at elevated temperatures), cool the reactor to room temperature and vent any pressure. The resulting mixture contains methyl lactate, residual methanol, THF, and the catalyst.
- **Purification:** The methyl lactate can be purified from the reaction mixture by distillation. The catalyst may be recovered depending on its properties. The yield and selectivity towards methyl lactate should be determined.^[15]

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References

- 1. METHYL LACTATE - Ataman Kimya [atamanchemicals.com]
- 2. nbinnno.com [nbinnno.com]
- 3. Page loading... [guidechem.com]
- 4. D-(+)-乳酸メチル 98%, optical purity ee: 96% (GLC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. nbinnno.com [nbinnno.com]
- 6. biviture.com [biviture.com]
- 7. jxzd-chem.com [jxzd-chem.com]
- 8. methyl (R)-lactate|17392-83-5 - MOLBASE Encyclopedia [m.molbase.com]
- 9. Methyl (R)-(+)-lactate | 17392-83-5 [chemicalbook.com]
- 10. chembk.com [chembk.com]
- 11. (+)-Methyl lactate | C₄H₈O₃ | CID 637514 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Methyl Lactate | C₄H₈O₃ | CID 11040 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 13. Buy Methyl (R)-(+)-lactate | 17392-83-5 [smolecule.com]
- 14. fishersci.com [fishersci.com]
- 15. researchgate.net [researchgate.net]
- 16. Methyl (R)-(+)-lactate synthesis - chemicalbook [chemicalbook.com]
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